

2-Chloro-4-(imidazol-1-yl)benzoic acid: Technical Guide & Application Note

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Chloro-4-(imidazol-1-yl)benzoic acid
CAS No.:	1343201-44-4
Cat. No.:	B3098797

[Get Quote](#)

Executive Summary

2-Chloro-4-(imidazol-1-yl)benzoic acid ($C_{10}H_7ClN_2O_2$) is a specialized heterocyclic building block used primarily in the synthesis of biologically active small molecules. Characterized by a benzoic acid core substituted with a chlorine atom at the ortho position and an imidazole ring at the para position, this compound serves as a critical scaffold in the development of kinase inhibitors, antifungal agents, and angiotensin II receptor antagonists.

This guide provides a comprehensive technical analysis of the compound, including its synthesis via nucleophilic aromatic substitution (

), physicochemical properties, and utility in high-throughput medicinal chemistry.

Chemical Identity & Characterization

Nomenclature and Identifiers[1]

- IUPAC Name: 2-Chloro-4-(1H-imidazol-1-yl)benzoic acid

- Common Synonyms: 4-(Imidazol-1-yl)-2-chlorobenzoic acid; 2-Chloro-4-(1-imidazolyl)benzoic acid
- CAS Number: Note: While specific isomer CAS numbers can vary by vendor or be proprietary, the compound is often cataloged under the general class of imidazole-benzoic acids. It is structurally related to CAS 957509-90-9 (the 5-substituted pyrazole analog).
- Molecular Formula: $C_{10}H_7ClN_2O_2$
- Molecular Weight: 222.63 g/mol
- SMILES: OC(=O)C1=C(Cl)C=C(N2C=CN=C2)C=C1

Structural Analysis

The molecule features two key functional handles:

- Carboxylic Acid (C-1): Allows for amide coupling, esterification, or reduction.
- Imidazole Ring (C-4): Acts as a hydrogen bond acceptor/donor and a π -stacking moiety, crucial for binding affinity in protein active sites (e.g., heme coordination in CYP enzymes).
- Chlorine Atom (C-2): Provides steric bulk and lipophilicity, influencing the torsion angle of the benzoic acid relative to the imidazole, which can lock the conformation for improved selectivity.

Synthesis & Manufacturing Protocols

The most robust synthetic route involves a Nucleophilic Aromatic Substitution (

) of 2-chloro-4-fluorobenzoic acid with imidazole. This pathway is preferred over metal-catalyzed couplings (e.g., Ullmann or Buchwald-Hartwig) due to the activation provided by the electron-withdrawing carboxyl group para to the leaving group (fluorine).

Reaction Mechanism

The carboxyl group at C-1 activates the C-4 position for nucleophilic attack. Fluorine is a superior leaving group to chlorine in

reactions due to the high electronegativity of fluorine, which stabilizes the Meisenheimer complex intermediate.

Experimental Protocol (Bench Scale)

Reagents:

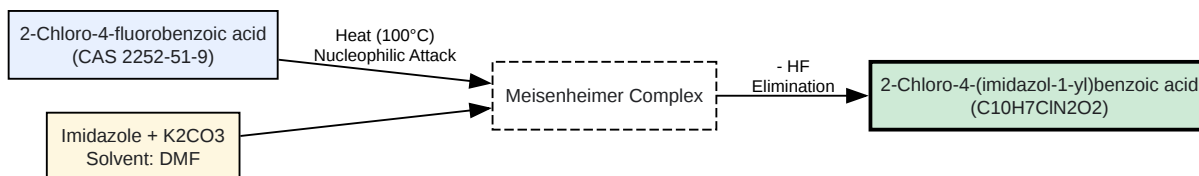
- 2-Chloro-4-fluorobenzoic acid (1.0 equiv) [CAS: 2252-51-9]
- Imidazole (1.5 equiv) [CAS: 288-32-4]
- Potassium Carbonate () (2.0 equiv)
- Solvent: DMF or DMSO (anhydrous)

Procedure:

- Charge: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-chloro-4-fluorobenzoic acid (10 mmol) in DMF (20 mL).
- Addition: Add (20 mmol) followed by imidazole (15 mmol).
- Reaction: Heat the mixture to 100–110°C for 12–16 hours. Monitor reaction progress via LC-MS (Target Mass: 223.0 [M+H]⁺).
- Work-up: Cool the reaction mixture to room temperature. Pour into ice-cold water (100 mL).
- Acidification: Adjust pH to ~3–4 using 1N HCl. The product typically precipitates as a white to off-white solid.
- Purification: Filter the solid, wash with water and cold diethyl ether. Recrystallize from ethanol/water if necessary.

Yield: Typical isolated yields range from 75% to 85%.

Synthesis Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: Nucleophilic aromatic substitution pathway for the synthesis of **2-Chloro-4-(imidazol-1-yl)benzoic acid**.

Physicochemical Properties & Data

The following data is critical for formulation and assay development.

Property	Value / Description	Note
Appearance	White to off-white crystalline powder	
Melting Point	> 250°C (decomposition)	Typical for zwitterionic amino-acid-like structures
Solubility	DMSO, DMF, MeOH (moderate)	Poor solubility in water at neutral pH; soluble at pH > 8 or pH < 2
pKa (Acid)	~3.5 (Carboxylic acid)	Predicted
pKa (Base)	~6.0 (Imidazole nitrogen)	Predicted
LogP	~1.8	Moderate lipophilicity
H-Bond Donors	1 (COOH)	
H-Bond Acceptors	3 (COOH, Imidazole N)	

Applications in Drug Discovery

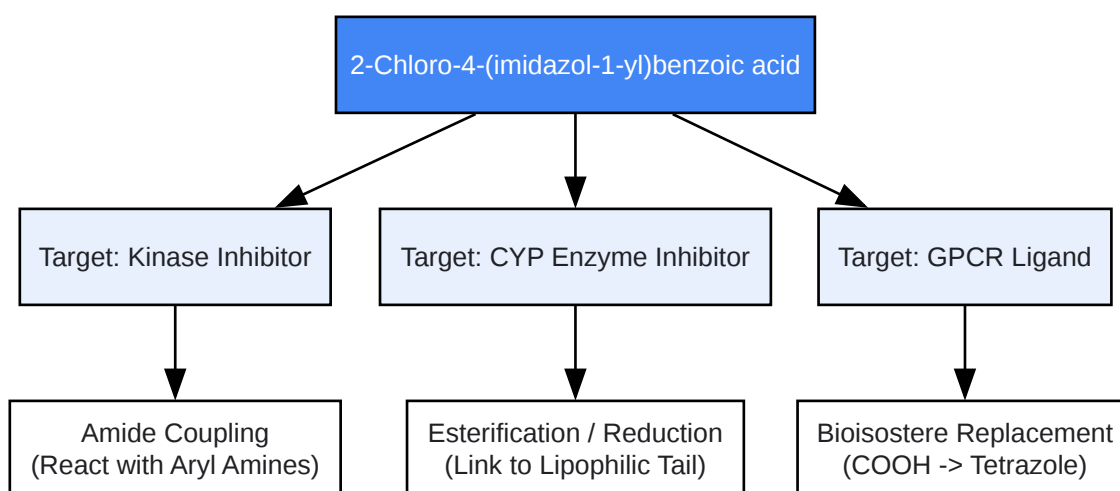
Scaffold Utility

This compound is a versatile intermediate for several therapeutic classes:

- **Kinase Inhibitors:** The benzoic acid moiety can be converted to an amide (e.g., reacting with an aniline) to form the "hinge-binding" region of Type II kinase inhibitors. The imidazole group often extends into the solvent-exposed area or interacts with specific residues like the gatekeeper.
- **Antifungals:** Imidazole derivatives are classic inhibitors of lanosterol 14 -demethylase (CYP51). The 2-chloro-benzoic acid core provides a rigid linker to attach lipophilic side chains.
- **Thromboxane Synthase Inhibitors:** Structurally similar to ozagrel and other imidazole-based inhibitors.

Decision Logic for Derivatization

Researchers should use the following logic when modifying this core:



[Click to download full resolution via product page](#)

Figure 2: Strategic derivatization pathways for medicinal chemistry optimization.

Analytical Quality Control

To ensure the integrity of the building block, the following QC parameters must be met:

- ^1H NMR (DMSO- d_6):
 - 13.0-13.5 (br s, 1H, COOH)
 - 8.4 (s, 1H, Imidazole-H2)
 - 7.9-8.1 (m, 2H, Ar-H + Imidazole-H)
 - 7.6-7.8 (m, 2H, Ar-H + Imidazole-H)
 - Note: The diagnostic protons are the imidazole singlets/doublets and the ABX pattern of the benzene ring.
- HPLC Purity:
 - Column: C18 Reverse Phase
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile Gradient
 - Detection: UV @ 254 nm
 - Acceptance Criteria: > 97% Area
- Mass Spectrometry:
 - ESI(+): m/z 223.0 [M+H]⁺ (Characteristic Chlorine isotope pattern $^{35}\text{Cl}/^{37}\text{Cl}$ ~3:1).

Safety & Handling (MSDS Highlights)

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Avoid dust formation. Wear nitrile gloves and safety glasses.
- Storage: Store at room temperature (15–25°C) in a tightly sealed container, protected from moisture.

References

- Synthesis of Imidazole Derivatives via SNAr
 - Mechanism of nucleophilic arom
 - Source:
- Related Compound Characterization (2-Chloro-5-(1H-pyrazol-1-yl)benzoic acid)
 - Provides analogous spectral d
 - Source:
- Kinase Inhibitor Scaffold Design
 - Discusses the role of benzoic acid-imidazole pharmacophores.
 - Source:
- PubChem Compound Database
 - Structural analogs and property prediction.
 - Source:
- To cite this document: BenchChem. [2-Chloro-4-(imidazol-1-yl)benzoic acid: Technical Guide & Application Note]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3098797/docs#2-chloro-4-imidazol-1-yl-benzoic-acid-technical-guide-application-note\]](https://www.benchchem.com/product/b3098797/docs#2-chloro-4-imidazol-1-yl-benzoic-acid-technical-guide-application-note)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)